

# Physicochemical Properties of Gamma-Nonalactone: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Gamma-nonalactone*

Cat. No.: *B7760554*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Gamma-nonalactone** ( $\gamma$ -nonalactone), also known by trade names such as Aldehyde C-18 and coconut aldehyde, is a naturally occurring and synthetically produced lactone.<sup>[1][2]</sup> It is a significant contributor to the aroma of various fruits, including peaches and apricots, and is a key component in coconut flavors.<sup>[3][4]</sup> Its characteristic creamy, sweet, and coconut-like scent has led to its widespread use in the food, fragrance, and cosmetic industries.<sup>[2][4]</sup> This technical guide provides an in-depth overview of the physicochemical properties of **gamma-nonalactone**, along with generalized experimental protocols for their determination and an illustrative representation of its interaction with the olfactory system.

## Physicochemical Properties

The physicochemical properties of **gamma-nonalactone** are crucial for its application and formulation in various products. These properties are summarized in the tables below.

## General and Physical Properties

Property	Value	References
Chemical Name	5-pentyloxolan-2-one	[1][5]
Synonyms	Aldehyde C-18, Coconut Aldehyde, $\gamma$ -Nonanolactone	[1][2][4]
CAS Number	104-61-0	[1][4]
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>2</sub>	[1][3]
Molecular Weight	156.22 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	[1][4]
Odor	Strong, creamy, coconut-like, with fruity undertones	[1][2][4]

## Thermal and Optical Properties

Property	Value	Conditions	References
Boiling Point	243 °C	@ 760 mmHg	[3][6]
136 °C	@ 1.7 kPa	[1]	
121-122 °C	@ 6 mmHg	[6][7][8]	
Melting Point	Approx. 26 °C	[4]	
Flash Point	> 110 °C (230 °F)	Closed cup	[4][7]
Refractive Index	1.446 - 1.450	@ 20 °C	[1][6]
1.447	@ 20 °C (lit.)	[7][8][9]	

## Solubility and Density

| Property | Value | References | | :--- | :--- | | Solubility in Water | Insoluble; 0.76 g/L @ 25°C (estimated) |[1][10] | | Solubility in Organic Solvents | Soluble in alcohol, most fixed oils, and propylene glycol |[1][10] | | Density | 0.958 - 0.966 g/cm<sup>3</sup> | @ 25 °C |[1] | | 0.964 g/cm<sup>3</sup> | |[3] | | 0.976 g/mL | @ 25 °C (lit.) |[7][8][9] |

## Spectral Data

Spectral Data Type	Key Characteristics	References
Mass Spectrometry (GC-MS)	Base peak at m/z 85	<a href="#">[1]</a>
$^1\text{H}$ NMR	Data available in spectral databases	<a href="#">[1]</a>
$^{13}\text{C}$ NMR	Data available in spectral databases	<a href="#">[11]</a>

## Experimental Protocols

The following sections outline generalized experimental methodologies for determining the key physicochemical properties of liquid compounds like **gamma-nonolactone**.

### Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of a small quantity of a liquid.

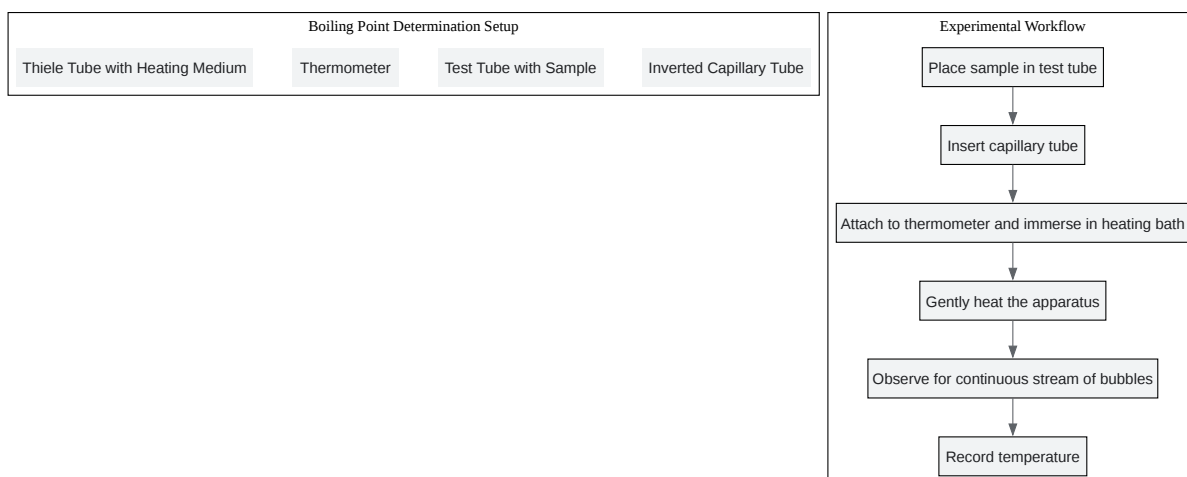
Apparatus:

- Thiele tube or similar heating apparatus
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heating medium (e.g., mineral oil)
- Sample of **gamma-nonolactone**

Procedure:

- A small amount of **gamma-nonolactone** is placed in the small test tube.

- The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in the heating medium within the Thiele tube.
- The apparatus is heated gently and uniformly.
- As the temperature rises, air trapped in the capillary tube will escape as a stream of bubbles.
- The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is noted. This is the boiling point of the liquid.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[8\]](#)[\[12\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for Boiling Point Determination.

## Determination of Density (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer or density bottle.

Apparatus:

- Pycnometer (a specific volume glass flask)

- Analytical balance
- Thermometer
- Sample of **gamma-nonolactone**

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately.
- The pycnometer is filled with distilled water of a known temperature and weighed again to determine the mass of the water.
- The pycnometer is emptied, dried, and then filled with **gamma-nonolactone** at the same temperature.
- The pycnometer filled with the sample is weighed.
- The density is calculated using the formula:  $\text{Density} = (\text{mass of sample}) / (\text{volume of pycnometer, determined from the mass and known density of water})$ .<sup>[1][13][14][15][16]</sup>

## Measurement of Refractive Index (Abbe Refractometer)

The refractive index is a measure of how light propagates through a substance and is a characteristic property.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Sample of **gamma-nonolactone**
- Calibration standard (e.g., distilled water)

Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- The prism of the refractometer is cleaned and dried.
- A few drops of **gamma-nonolactone** are placed on the prism.
- The prism is closed, and the sample is allowed to equilibrate to the desired temperature, typically 20°C, maintained by the water bath.
- The light source is switched on, and the eyepiece is adjusted until the dividing line between the light and dark fields is sharp and clear.
- The control knob is turned to bring the dividing line to the center of the crosshairs.
- The refractive index is read from the scale.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

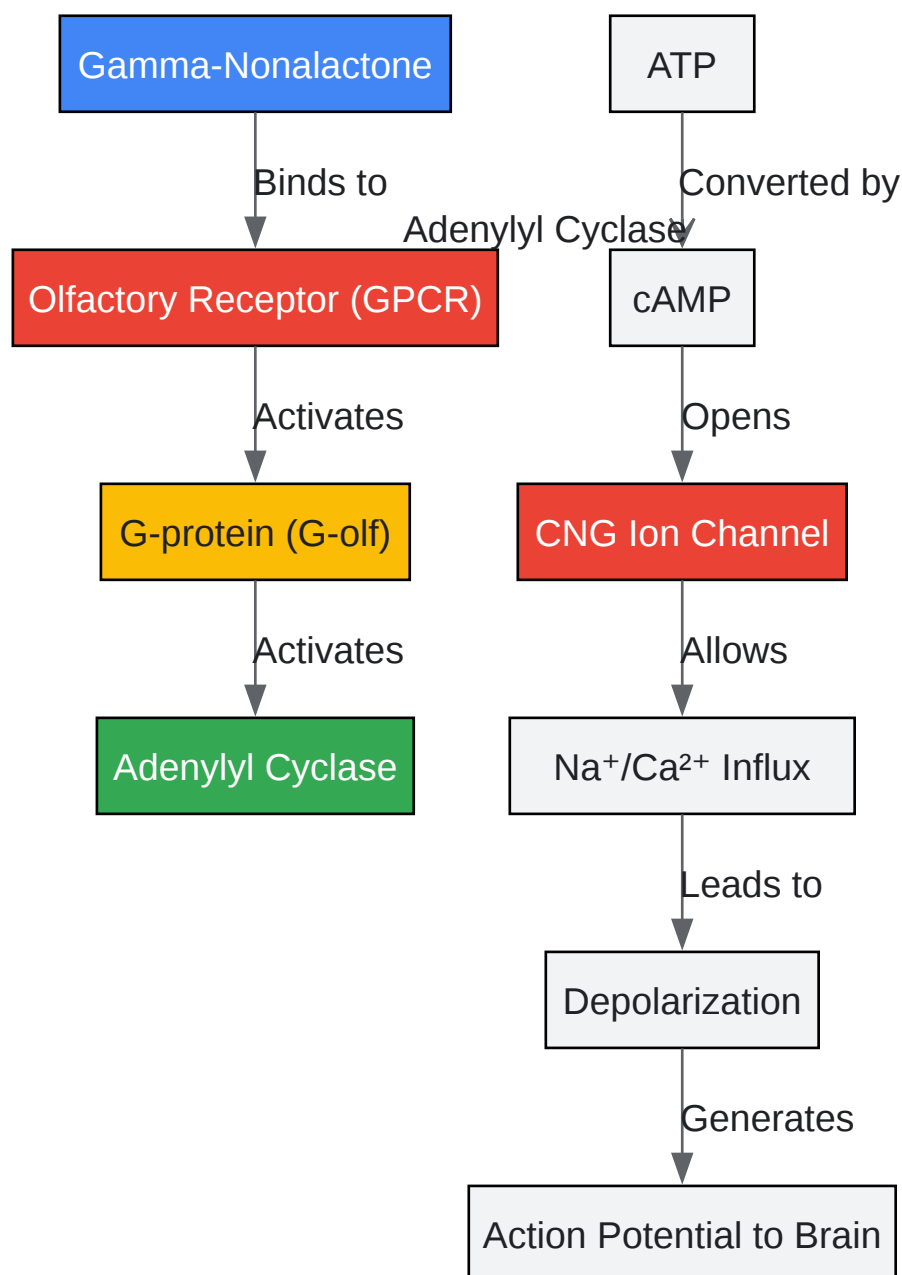
## Olfactory Signaling Pathway

The perception of **gamma-nonolactone**'s characteristic coconut-like aroma is initiated by its interaction with olfactory receptors in the nasal cavity. These receptors are G-protein coupled receptors (GPCRs). The binding of an odorant molecule like **gamma-nonolactone** to its specific receptor triggers a cascade of intracellular events, leading to the generation of an electrical signal that is transmitted to the brain and interpreted as a specific scent.

The generalized olfactory signal transduction pathway is as follows:

- Binding: **Gamma-nonolactone** binds to a specific Olfactory Receptor (OR) on the cilia of an Olfactory Sensory Neuron (OSN).[\[6\]](#)[\[21\]](#)
- G-Protein Activation: This binding activates an associated G-protein (G-olf).[\[6\]](#)[\[22\]](#)
- Adenylyl Cyclase Activation: The activated G-olf stimulates the enzyme adenylyl cyclase.[\[6\]](#)[\[21\]](#)
- cAMP Production: Adenylyl cyclase catalyzes the conversion of ATP to cyclic AMP (cAMP).[\[6\]](#)

- Ion Channel Opening: cAMP binds to and opens cyclic nucleotide-gated (CNG) ion channels. [6][23]
- Depolarization: The opening of these channels allows an influx of  $\text{Na}^+$  and  $\text{Ca}^{2+}$  ions, leading to the depolarization of the OSN membrane.[6]
- Signal Transmission: This depolarization generates an action potential that travels along the axon of the OSN to the olfactory bulb in the brain.[24]



[Click to download full resolution via product page](#)



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 2. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 3. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 4. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 5. researchgate.net [researchgate.net]
- 6. The Transduction of Olfactory Signals - Neuroscience - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. pennwest.edu [pennwest.edu]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. m.youtube.com [m.youtube.com]
- 10. chem.ucalgary.ca [chem.ucalgary.ca]
- 11. pubs.aip.org [pubs.aip.org]
- 12. cdn.juniata.edu [cdn.juniata.edu]
- 13. homesciencetools.com [homesciencetools.com]
- 14. youtube.com [youtube.com]
- 15. youtube.com [youtube.com]
- 16. Measuring density | Class experiment | RSC Education [edu.rsc.org]
- 17. mt.com [mt.com]
- 18. Requirements for refractive index measurements | Anton Paar Wiki [wiki.anton-paar.com]
- 19. mt.com [mt.com]
- 20. Spectroscopic method for measuring refractive index [opg.optica.org]
- 21. academic.oup.com [academic.oup.com]

- 22. Mammalian olfactory receptors: pharmacology, G protein coupling and desensitization - PMC [pmc.ncbi.nlm.nih.gov]
- 23. Mechanisms of Regulation of Olfactory Transduction and Adaptation in the Olfactory Cilium - PMC [pmc.ncbi.nlm.nih.gov]
- 24. Olfactory system - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Physicochemical Properties of Gamma-Nonalactone: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7760554#physicochemical-properties-of-gamma-nonalactone]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)